

detailed protocol for synthesis of isoniazid from 4-cyanopyridine

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Compound of Interest

Compound Name: 4-Cyanopyridine

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Application Note: Synthesis of Isoniazid from 4-Cyanopyridine

Audience: Researchers, scientists, and drug development professionals.

This document outlines a detailed protocol for the chemical synthesis of Isoniazid, a primary antitubercular agent, starting from **4-cyanopyridine**. The described methodology is a two-step process that can be performed in a continuous flow system, involving the hydrolysis of **4-cyanopyridine** to isonicotinamide, followed by a condensation reaction with hydrazine hydrate to yield the final product, isoniazid.

Introduction

Isoniazid (Isonicotinic acid hydrazide) is a cornerstone in the treatment of tuberculosis.^[1] Its synthesis is a critical process for the pharmaceutical industry. One common synthetic route begins with **4-cyanopyridine**, which is first converted to an intermediate, such as isonicotinamide or isonicotinic acid, and then reacted with hydrazine to form isoniazid.^{[2][3]} The method detailed below is a continuous flow synthesis that proceeds through an isonicotinamide intermediate, offering high yield and purity.^[4] This approach avoids the isolation of the intermediate, streamlining the production process.^[5]

Overall Reaction Scheme

The synthesis proceeds in two main steps:

- Hydrolysis: **4-cyanopyridine** is hydrolyzed in the presence of sodium hydroxide to form isonicotinamide.
- Condensation: The resulting isonicotinamide reacts with hydrazine hydrate to produce isoniazid.

Experimental Protocol

This protocol is adapted from a multi-step continuous flow synthesis method.[\[4\]](#)

Materials and Reagents:

- **4-Cyanopyridine**
- Sodium Hydroxide (NaOH)
- Hydrazine Hydrate
- Methanol
- Deionized Water

Equipment:

- Continuous flow microreactor system
- Syringe pumps
- Heating modules
- Back pressure regulator
- Collection vessel

Step 1: Preparation of Reactant Solutions

- Solution A (**4-Cyanopyridine**): Prepare a solution of **4-cyanopyridine** in a mixture of methanol and water.

- Solution B (Sodium Hydroxide): Prepare an aqueous solution of sodium hydroxide.
- Solution C (Hydrazine Hydrate): Prepare a solution of hydrazine hydrate.

Step 2: Hydrolysis of 4-Cyanopyridine to Isonicotinamide

- Set up the first stage of the continuous flow reactor.
- Pump Solution A (**4-cyanopyridine**) and Solution B (NaOH) into a T-mixer to initiate the reaction. The molar ratio of **4-cyanopyridine** to NaOH should be maintained between approximately 1:0.1 and 1:0.7.[4]
- The combined stream is passed through the first heated reactor module.
- Maintain the temperature of the reactor between 90°C and 105°C.[4]
- The residence time in this first stage should be between 7 and 32 minutes to ensure complete conversion of **4-cyanopyridine** to isonicotinamide.[4]

Step 3: Condensation with Hydrazine Hydrate to form Isoniazid

- The output stream from the first reactor, containing isonicotinamide, is directly mixed with Solution C (hydrazine hydrate) using a second T-mixer. The intermediate isonicotinamide is not isolated.[4]
- The molar ratio of the initial **4-cyanopyridine** to hydrazine hydrate should be in the range of 1:1.75 to 1:2.50.[4]
- This new reaction mixture is passed through a second heated reactor module.
- The temperature of the second reactor should be maintained between 100°C and 120°C.[4]
- The residence time for this condensation step should be between 10 and 25 minutes.[4]
- The final product stream is passed through a back pressure regulator and collected in a suitable vessel.

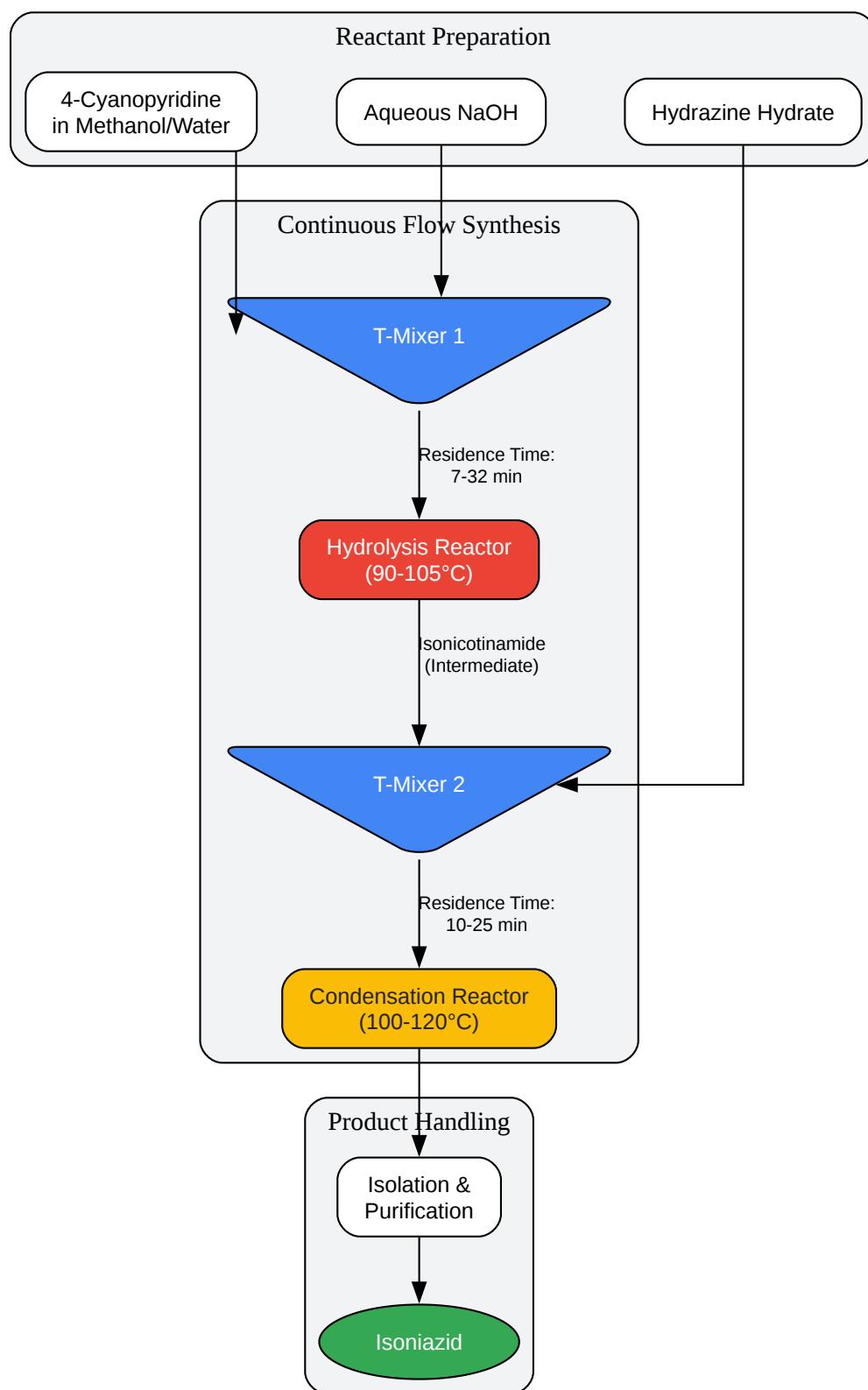
Step 4: Product Isolation and Purification

- Cool the reaction mixture.
- Isoniazid can be isolated by crystallization. The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.

Data Presentation

Parameter	Value	Reference
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Step 1: Hydrolysis		
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Reactant Molar Ratio (4-cyanopyridine:NaOH)	~1:0.1 to 1:0.7	[4]
<hr/>		
Temperature	90°C - 105°C	[4]
<hr/>		
Residence Time	7 - 32 minutes	[4]
<hr/>		
Step 2: Condensation		
<hr/>		
Reactant Molar Ratio (4-cyanopyridine:Hydrazine Hydrate)	~1:1.75 to 1:2.50	[4]
<hr/>		
Temperature	100°C - 120°C	[4]
<hr/>		
Residence Time	10 - 25 minutes	[4]
<hr/>		
Overall Yield	> 90%	[4]
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Mandatory Visualization

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Caption: Workflow for the continuous synthesis of Isoniazid.

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References

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